

# Essential Procedures for the Safe Disposal of BMS-986365

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: BMS-986365

Cat. No.: B15623205

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The proper disposal of **BMS-986365**, a potent and selective androgen receptor (AR) degrader, is crucial for maintaining laboratory safety and environmental protection.[1][2] As a high-potency research compound, all materials contaminated with **BMS-986365** must be treated as hazardous waste.[3][4] Adherence to institutional, local, state, and federal regulations is mandatory for the disposal of this and other pharmaceutical wastes.[5][6][7]

## Immediate Safety and Handling for Disposal

Before beginning any disposal procedures, it is imperative to conduct a thorough risk assessment.[8] Personnel handling **BMS-986365** waste must be trained on the potential hazards and the proper disposal protocols.[9] The use of appropriate Personal Protective Equipment (PPE) is mandatory to prevent accidental exposure.

Personal Protective Equipment (PPE) Recommendations:

Activity	Recommended PPE	Rationale
Waste Segregation & Packaging	- Disposable, solid-front lab coat with tight-fitting cuffs- Double-gloving (e.g., nitrile or neoprene)- Safety glasses with side shields or chemical splash goggles	Minimizes skin contact and eye exposure to the potent compound.
Handling Contaminated Sharps	- Puncture-resistant gloves- Lab coat- Safety glasses	Prevents cuts and punctures from contaminated sharps.
Spill Cleanup	- Full-face powered air-purifying respirator (PAPR) or supplied-air respirator- Chemical-resistant disposable gown- Double-gloving- Boot covers	Provides maximum protection from inhalation of aerosolized powder and direct contact with the spilled material.

## Step-by-Step Disposal Protocol

### 1. Waste Segregation:

Proper segregation of waste at the source is the first and most critical step.<sup>[10][11]</sup> Different types of waste contaminated with **BMS-986365** should never be mixed.

- Unused/Expired Compound: Keep in its original, clearly labeled container if possible.<sup>[12]</sup>
- Contaminated Labware: Includes items such as vials, pipette tips, and flasks. These should be collected in a designated, puncture-resistant, and sealed container.<sup>[3]</sup>
- Contaminated PPE: Gloves, lab coats, and other disposable items that have come into contact with **BMS-986365** should be placed in a sealed bag or container.<sup>[3]</sup>
- Contaminated Sharps: Needles, scalpels, and broken glass must be placed in a designated, puncture-resistant sharps container.<sup>[13]</sup>

### 2. Container Selection and Labeling:

All waste containers must be compatible with the chemical waste they hold and be leak-proof.

[11][14]

- Use containers that will not react with **BMS-986365** or any solvents used.
- Each container must be clearly labeled with "Hazardous Waste," the name "**BMS-986365**," and any other identifiers required by your institution.[14]
- The date of waste accumulation should also be clearly marked on the label.[10]

### 3. Storage of Waste:

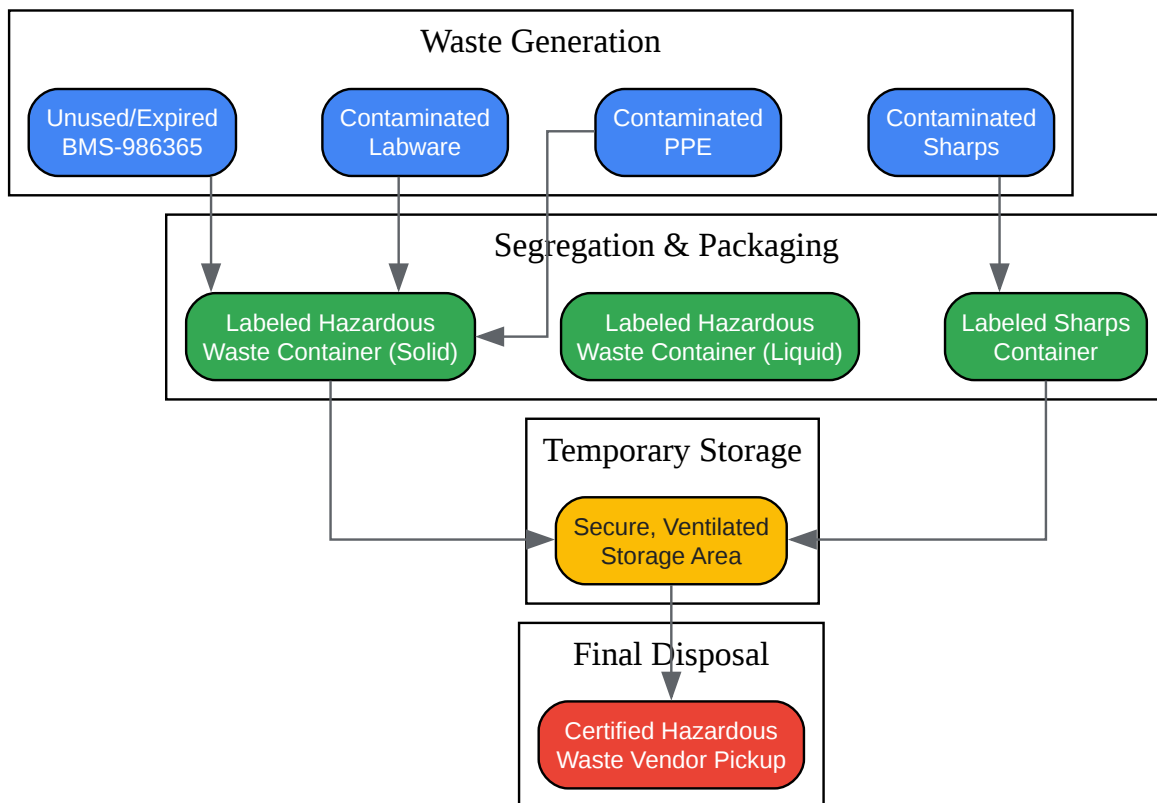
Store all waste containers in a designated, secure, and well-ventilated area away from general laboratory traffic.[3][14] Secondary containment, such as a spill tray, should be used to prevent the spread of any potential leaks.[11]

### 4. Final Disposal:

The ultimate disposal of **BMS-986365** waste must be handled by a certified hazardous waste vendor.[3] Do not dispose of this compound or any contaminated materials down the drain or in the regular trash.[3]

- Arrange for a scheduled pickup with your institution's environmental health and safety (EHS) office or a contracted waste disposal company.[10]
- Ensure all necessary documentation for the waste manifest is completed accurately.

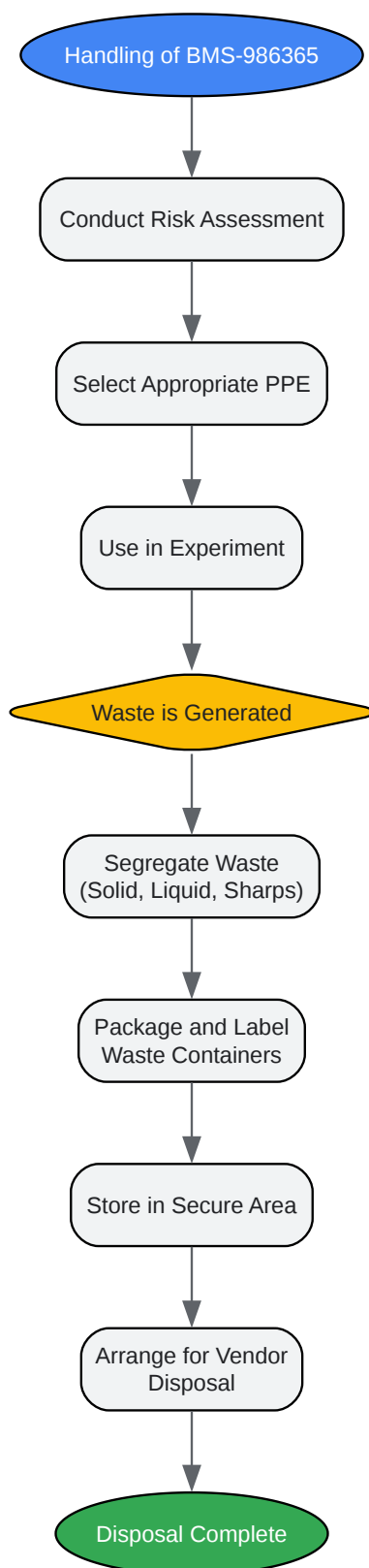
## Experimental Workflow for Disposal



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Caption: Workflow for the proper disposal of **BMS-986365**.

## Signaling Pathway for Safe Handling Logic



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Caption: Logical flow for safe handling and disposal of **BMS-986365**.

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- To cite this document: BenchChem. [Essential Procedures for the Safe Disposal of BMS-986365]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15623205/docs#essential-procedures-for-the-safe-disposal-of-bms-986365]

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